

# Ethyl 3-Hydroxy-3-Methylbutanoate: A Potential but Underutilized Chiral Building Block

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## Compound of Interest

Compound Name: *Ethyl 3-hydroxy-3-methylbutanoate*

Cat. No.: *B102028*

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## Application Note

### Introduction

**Ethyl 3-hydroxy-3-methylbutanoate** is a tertiary  $\beta$ -hydroxy ester with the chemical formula  $C_7H_{14}O_3$ . While structurally similar to the well-established chiral building block ethyl 3-hydroxybutanoate, a comprehensive review of the scientific literature reveals that **ethyl 3-hydroxy-3-methylbutanoate** is not as commonly employed in asymmetric synthesis. Its tertiary alcohol functionality presents unique synthetic challenges and opportunities. This document provides an overview of its synthesis, physicochemical properties, and a discussion of its potential, yet largely unexplored, role as a chiral building block for researchers, scientists, and drug development professionals.

## Physicochemical Properties

The following table summarizes the basic physicochemical properties of racemic **ethyl 3-hydroxy-3-methylbutanoate**.

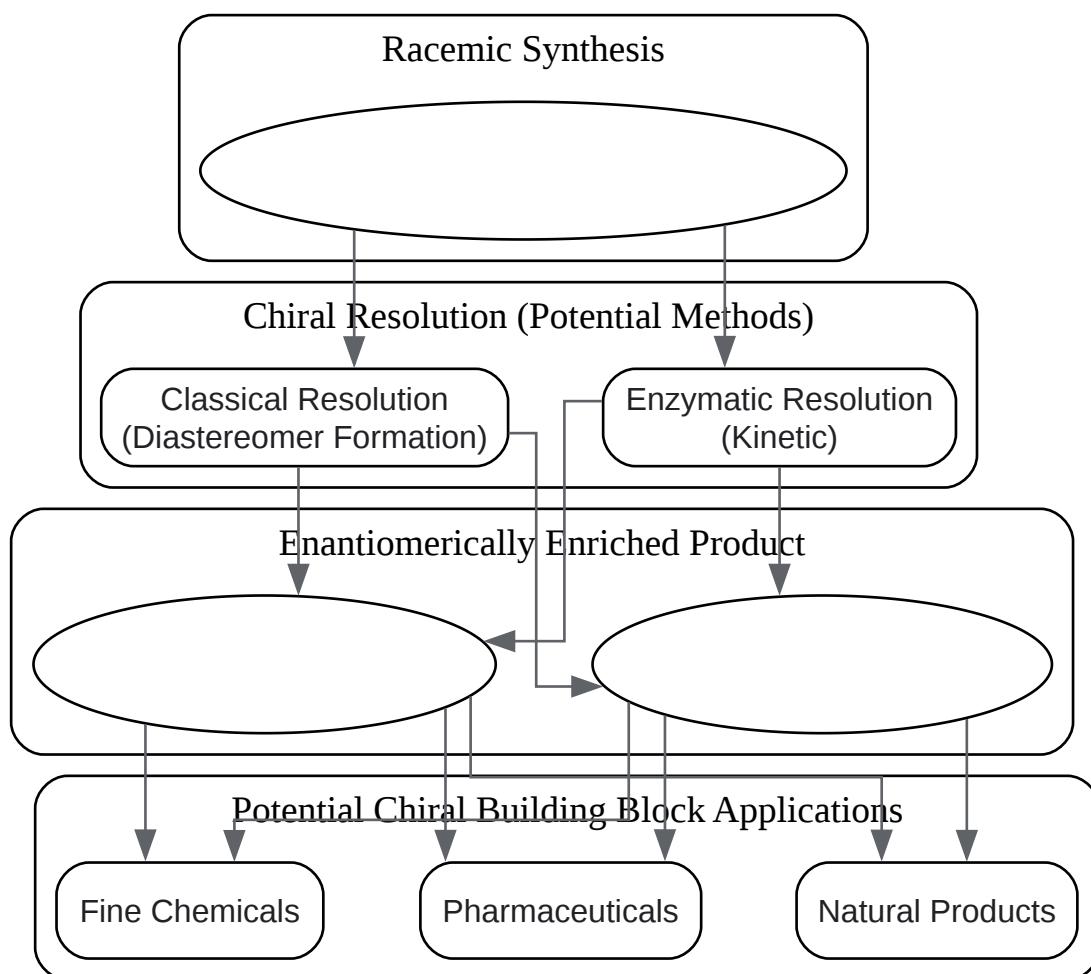
Property	Value
CAS Number	18267-36-2
Molecular Formula	C <sub>7</sub> H <sub>14</sub> O <sub>3</sub>
Molecular Weight	146.18 g/mol
Appearance	Colorless liquid
Boiling Point	75-77 °C at 10 mmHg
Density	0.998 g/mL at 25 °C

## Racemic Synthesis of Ethyl 3-Hydroxy-3-Methylbutanoate

The classical and most direct method for the synthesis of racemic **ethyl 3-hydroxy-3-methylbutanoate** is the Reformatsky reaction. This reaction involves the formation of an organozinc reagent from an  $\alpha$ -halo ester, which then adds to a ketone.[\[1\]](#)[\[2\]](#)

Reaction Scheme:

1. Toluene, Reflux  
2. Aqueous acid workup



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## References

- 1. Reformatsky Reaction | Thermo Fisher Scientific - US [thermofisher.com]
- 2. Chemicals [chemicals.thermofisher.cn]
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